

"Einecs 246-889-0 vs. other brominated flame retardants"

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Compound of Interest

Compound Name: *Einecs 246-889-0*

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A Comparative Analysis of Prominent Brominated Flame Retardants: TBBPA, HBCDD, and PBDEs

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of three widely used brominated flame retardants (BFRs): Tetrabromobisphenol A (TBBPA), Hexabromocyclododecane (HBCDD), and Polybrominated Diphenyl Ethers (PBDEs). The information presented is intended for a scientific audience and is supported by available experimental data. It is important to note that the user's initial query for "**EINECS 246-889-0**" did not correspond to a known brominated flame retardant; therefore, this guide focuses on these three major BFR classes.

Overview and Physicochemical Properties

Brominated flame retardants have been extensively used in a variety of consumer and industrial products to meet fire safety standards. Their primary function is to inhibit or delay the combustion of polymeric materials. The selection of a specific BFR depends on the polymer type, processing conditions, and desired fire safety level.

Below is a summary of the key physicochemical properties of TBBPA, HBCDD, and a representative PBDE congener (DecaBDE).

Property	Tetrabromobisphenol A (TBBPA)	Hexabromocyclodecane (HBCDD)	Polybrominated Diphenyl Ethers (PBDEs) - DecaBDE
EINECS Number	201-236-9	247-148-4 / 221-695-9	214-604-9 (for DecaBDE)
CAS Number	79-94-7	25637-99-4, 3194-55-6	1163-19-5 (for DecaBDE)
Molecular Formula	C ₁₅ H ₁₂ Br ₄ O ₂	C ₁₂ H ₁₈ Br ₆	C ₁₂ Br ₁₀ O (for DecaBDE)
Molecular Weight	543.9 g/mol	641.7 g/mol	959.2 g/mol (for DecaBDE)
Bromine Content	~58.8%	~74.7%	~83.3% (for DecaBDE)
Mode of Action	Primarily reactive (can be incorporated into the polymer backbone) but also used as an additive.	Additive (mixed into the polymer).	Additive (mixed into the polymer).
Primary Applications	Epoxy resins for printed circuit boards, polycarbonates, ABS plastics. [1]	Polystyrene foams (EPS and XPS) for thermal insulation in construction, textiles. [1]	Plastics for electronics housings (e.g., HIPS), textiles, polyurethane foams. [1]

Flame Retardant Performance: A Comparative Look

Direct, quantitative comparisons of the flame retardant performance of TBBPA, HBCDD, and PBDEs under identical conditions (i.e., same polymer matrix, concentration, and test method) are scarce in the public domain. The following table summarizes typical performance characteristics based on available data, which may not be directly comparable due to variations in experimental setups.

Performance Metric	TBBPA	HBCDD	PBDEs
UL 94 Classification	Can achieve V-0 rating in various polymers like ABS and epoxy resins.[2]	Can achieve V-0 or V-2 ratings in HIPS and other polymers.	Commercial mixtures can enable polymers to meet V-0, V-1, or V-2 ratings.
Limiting Oxygen Index (LOI)	Increases the LOI of polymers, often exceeding 21% (the oxygen concentration in air).	Effective in increasing the LOI of polystyrene and other polymers.	Significantly increases the LOI of various polymers.
Heat Release Rate (HRR)	Reduces the peak heat release rate during combustion.	Lowers the heat release rate of polystyrene foams.	Commercial mixtures are effective in reducing the peak heat release rate.

Experimental Protocols for Flammability Testing

Standardized tests are crucial for evaluating the performance of flame retardants. Below are detailed methodologies for three key experiments.

UL 94 Vertical Burn Test

Objective: To determine the self-extinguishing properties of a plastic material after exposure to a flame.

Methodology:

- Specimen Preparation:** A rectangular specimen of a specific dimension (typically 125 mm x 13 mm) is conditioned at a controlled temperature and humidity.
- Test Setup:** The specimen is clamped vertically. A Bunsen burner with a specified flame height is positioned below the specimen.
- Procedure:** The flame is applied to the bottom edge of the specimen for 10 seconds and then removed. The duration of flaming is recorded. If the specimen self-extinguishes, the flame is

immediately reapplied for another 10 seconds.

- **Data Collection:** The afterflame time after each flame application, the afterglow time, and whether flaming drips ignite a cotton pad placed below the specimen are recorded.
- **Classification:** Materials are classified as V-0, V-1, or V-2 based on the afterflame time, total flaming time for a set of specimens, and the dripping behavior. V-0 represents the highest level of self-extinguishing performance in this series.

Limiting Oxygen Index (LOI) Test (ASTM D2863 / ISO 4589-2)

Objective: To determine the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will support flaming combustion of a material.

Methodology:

- **Specimen Preparation:** A small, vertically oriented specimen is prepared.
- **Test Apparatus:** The specimen is placed in a glass chimney through which a controlled mixture of oxygen and nitrogen flows.
- **Procedure:** The top of the specimen is ignited. The oxygen concentration in the gas mixture is then gradually decreased until the flame is no longer sustained.
- **Data Analysis:** The LOI is the oxygen concentration (in volume percent) at which the material just supports combustion under the specified conditions. A higher LOI value indicates better flame retardancy.

Cone Calorimeter Test (ISO 5660)

Objective: To measure the heat release rate and other combustion properties of a material when exposed to a controlled level of radiant heat.

Methodology:

- **Specimen Preparation:** A square specimen (typically 100 mm x 100 mm) is placed in a horizontal orientation.

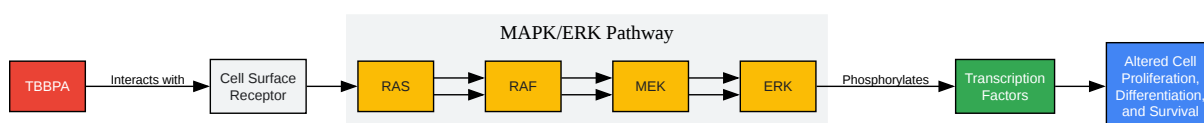
- **Test Apparatus:** The specimen is exposed to a conical radiant heater. A spark igniter is used to ignite the gases emitted from the decomposing material.
- **Data Collection:** During the test, the time to ignition, mass loss rate, oxygen consumption, and smoke production are continuously measured.
- **Data Analysis:** The heat release rate (HRR) is calculated based on the principle that a constant amount of heat is released per unit mass of oxygen consumed. Key parameters include the peak HRR and the total heat released (THR).

Impact on Cellular Signaling Pathways

Brominated flame retardants are known to interact with various biological systems and can disrupt cellular signaling pathways. The following diagrams illustrate the reported effects of TBBPA, HBCDD, and PBDEs on specific pathways.

TBBPA and the MAPK/ERK Signaling Pathway

Tetrabromobisphenol A has been shown to interfere with the Mitogen-Activated Protein Kinase (MAPK) pathway, particularly the Extracellular signal-Regulated Kinase (ERK) branch. This pathway is crucial for regulating cell proliferation, differentiation, and survival.

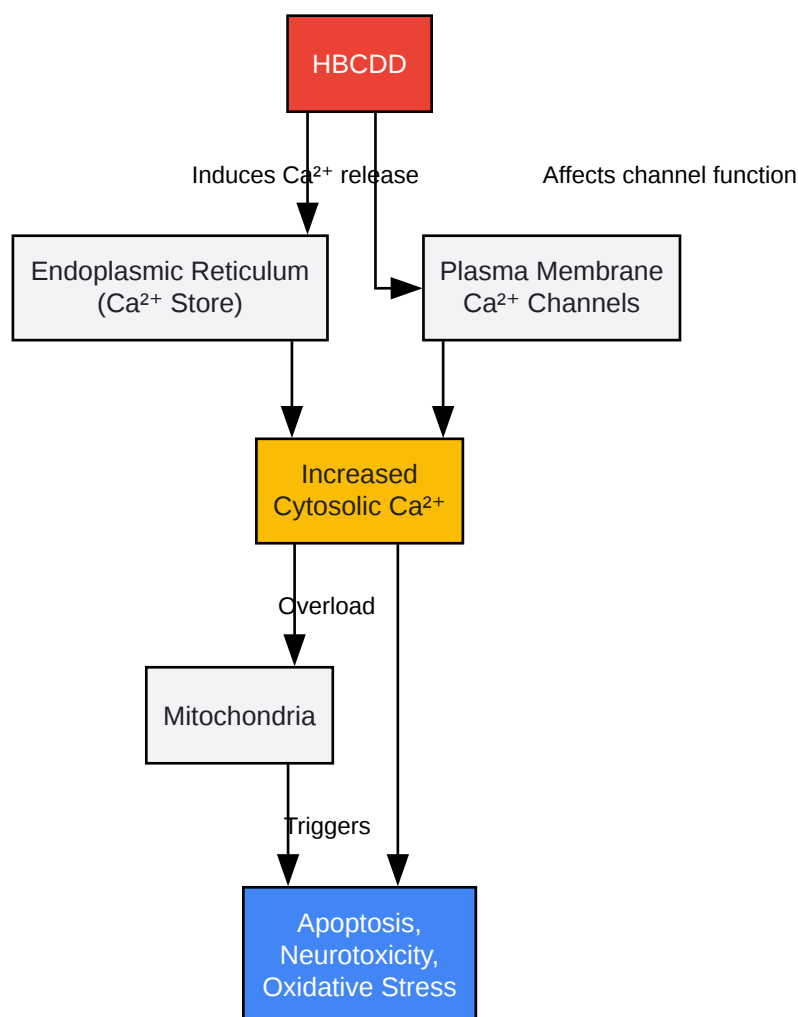


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Caption: TBBPA's interference with the MAPK/ERK signaling cascade.

HBCDD and Calcium Signaling

Hexabromocyclododecane has been demonstrated to disrupt intracellular calcium (Ca^{2+}) homeostasis. Dysregulation of calcium signaling can lead to a variety of adverse cellular effects, including apoptosis and neurotoxicity.^[3]

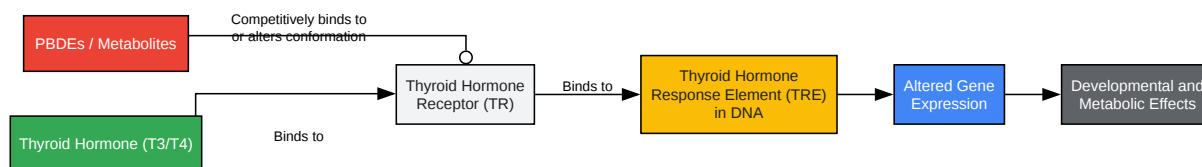


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Caption: HBCDD-induced disruption of intracellular calcium signaling.

PBDEs and Thyroid Hormone Receptor Signaling

Polybrominated diphenyl ethers are structurally similar to thyroid hormones and can interfere with the thyroid hormone receptor (TR) signaling pathway. This can have significant impacts on development and metabolism.^{[4][5]}



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Caption: Interference of PBDEs with thyroid hormone receptor signaling.

Conclusion

TBBPA, HBCDD, and PBDEs have been effective flame retardants, each with distinct chemical properties and primary applications. While TBBPA is often used as a reactive monomer, HBCDD and PBDEs are additive flame retardants, which can influence their potential for environmental release. The choice of a particular BFR has historically been driven by its compatibility with the host polymer and its efficiency in meeting fire safety standards.

However, concerns about the environmental persistence, bioaccumulation, and potential health effects of these compounds have led to increased regulatory scrutiny and a shift towards alternative flame retardant technologies. The disruption of critical cellular signaling pathways, as illustrated, is a key area of toxicological research for these substances. Researchers and professionals in drug development should be aware of these interactions, as they can have implications for understanding the broader biological effects of environmental contaminants. Further research is needed to obtain directly comparable quantitative data on the flame retardant performance of these BFRs to facilitate a more complete and objective comparison.

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